

Application Notes and Protocols for Wavelength Shifters in Liquid Argon Detectors

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Compound of Interest

Compound Name: 4-Nitro-*p*-terphenyl

Cat. No.: B078885

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Topic: **4-Nitro-*p*-terphenyl** as a Wavelength Shifter in Liquid Argon Detectors

Introduction

Liquid argon (LAr) is a widely utilized detection medium in particle physics experiments, primarily due to its excellent scintillation properties. Particle interactions in LAr produce vacuum ultraviolet (VUV) scintillation light, predominantly at a wavelength of 128 nm. Standard photodetectors, such as photomultiplier tubes (PMTs) and silicon photomultipliers (SiPMs), have low detection efficiency at this wavelength. To overcome this limitation, wavelength shifters (WLS) are employed to absorb the VUV photons and re-emit them at longer wavelengths, typically in the blue or green region of the spectrum, where photodetectors are more sensitive.^[1]

An ideal wavelength shifter for liquid argon detectors should possess several key characteristics:

- High absorption efficiency for 128 nm VUV light.
- High photoluminescence quantum yield (PLQY), meaning a high ratio of emitted to absorbed photons.^[1]
- A large Stokes shift, which is the difference between the absorption and emission peak wavelengths, to minimize self-absorption.^[1]

- Fast re-emission time to preserve the timing information of the initial scintillation signal.
- Chemical stability and compatibility with the cryogenic liquid argon environment.

This document specifically addresses the potential use of **4-Nitro-p-terphenyl** as a wavelength shifter in liquid argon detectors. However, a comprehensive search of available scientific literature and databases reveals a lack of specific data on the application of **4-Nitro-p-terphenyl** for this purpose. The introduction of a nitro (-NO₂) group to an aromatic compound often leads to the quenching of fluorescence, which would render it unsuitable as an efficient wavelength shifter.^{[2][3][4]} This is a likely reason for its absence in this field of research.

As a relevant and well-documented alternative, this document will provide detailed application notes and protocols for p-Terphenyl (pTP), a known and studied wavelength shifter for liquid argon detectors.^{[5][6][7][8]}

p-Terphenyl (pTP) as a Wavelength Shifter

p-Terphenyl is an organic scintillator that has been investigated as a wavelength shifter in noble liquid detectors.^{[5][6]} It offers a viable alternative to the more commonly used Tetraphenyl Butadiene (TPB).

Data Presentation: Properties of p-Terphenyl

The following tables summarize the key optical and physical properties of p-Terphenyl relevant to its application as a wavelength shifter.

Property	Value	Reference
Chemical Formula	C ₁₈ H ₁₄	
Molar Mass	230.3 g/mol	
Appearance	White crystalline solid	
Melting Point	212-214 °C	
Boiling Point	383 °C	
Solubility	Insoluble in water, soluble in hot benzene	

Optical Property	Value	Conditions	Reference
Absorption Peak (λ_{abs})	~280 nm	In solution	
Emission Peak (λ_{em})	~340 - 390 nm	Dependent on solvent and temperature	[7]
Photoluminescence Quantum Yield (PLQY)	Comparable to TPB	Gaseous argon scintillation light	
Decay Time	~2.35 ns	-	[7]

Experimental Protocols

This section outlines the general methodologies for the preparation and characterization of p-Terphenyl as a wavelength shifter.

Protocol 1: Thin Film Deposition by Vacuum Evaporation

Objective: To create a uniform thin film of p-Terphenyl on a substrate (e.g., acrylic, quartz, or the window of a photodetector).

Materials:

- p-Terphenyl powder
- Substrate to be coated
- Vacuum evaporation chamber
- Crucible (e.g., molybdenum or tungsten boat)
- Thickness monitor (e.g., quartz crystal microbalance)
- Substrate holder and heater

- Cleaning agents (e.g., isopropanol, deionized water)

Procedure:

- Substrate Preparation: Thoroughly clean the substrate to remove any organic residues and dust. This can be achieved by ultrasonic cleaning in a sequence of solvents like isopropanol and deionized water, followed by drying with nitrogen gas.
- Loading the Source: Place the p-Terphenyl powder into the crucible within the vacuum chamber.
- Mounting the Substrate: Securely mount the cleaned substrate onto the holder in the vacuum chamber, facing the crucible.
- Evacuation: Evacuate the chamber to a high vacuum, typically in the range of 10^{-6} to 10^{-7} torr, to ensure a long mean free path for the evaporated molecules.
- Deposition:
 - Heat the crucible gradually to sublime the p-Terphenyl. The evaporation temperature will depend on the desired deposition rate.
 - Monitor the deposition rate and film thickness in real-time using the thickness monitor. A typical deposition rate is in the range of 0.1-1 Å/s.
 - The desired film thickness for optimal wavelength shifting efficiency is typically in the range of 100-200 $\mu\text{g}/\text{cm}^2$.[\[6\]](#)
- Cooling and Venting: Once the desired thickness is achieved, stop the heating and allow the system to cool down before venting the chamber with an inert gas like nitrogen.
- Sample Removal: Carefully remove the coated substrate from the chamber.

Protocol 2: Measurement of Wavelength Shifting Efficiency

Objective: To determine the relative efficiency of the p-Terphenyl coating in converting VUV light to visible light.

Materials:

- VUV light source (e.g., deuterium lamp, or an alpha source in an argon gas cell to generate 128 nm scintillation light)
- Monochromator to select the excitation wavelength
- Coated substrate in a sample holder (can be cooled to liquid argon temperatures)
- Photodetector (e.g., a calibrated PMT or SiPM) sensitive to the emitted light
- Spectrometer to measure the emission spectrum
- Reference sample with a known wavelength shifting efficiency (e.g., a standard TPB coating)

Procedure:

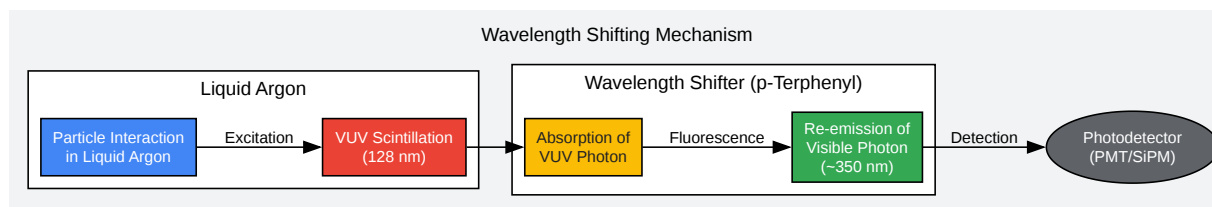
- Experimental Setup:
 - Position the VUV light source to illuminate the coated substrate.
 - Place the photodetector at a fixed angle and distance from the sample to collect the emitted fluorescence.
 - The entire setup may be placed in a vacuum chamber or a cryostat to allow for measurements at cryogenic temperatures.
- Measurement of Emission Spectrum:
 - Excite the p-Terphenyl coating with VUV light (e.g., 128 nm).
 - Use the spectrometer to record the spectrum of the emitted light. This will determine the emission peak wavelength.
- Relative Efficiency Measurement:

- Measure the integrated light intensity from the p-Terphenyl coated sample using the photodetector.
- Replace the p-Terphenyl sample with the reference sample (e.g., TPB) and measure its integrated light intensity under the exact same conditions (light source intensity, geometry, etc.).
- The relative wavelength shifting efficiency can be calculated as the ratio of the integrated intensity of the p-Terphenyl sample to that of the reference sample, after correcting for the quantum efficiency of the photodetector at the respective emission wavelengths.

Visualizations

Wavelength Shifting Process

The following diagram illustrates the fundamental principle of wavelength shifting in a liquid argon detector.

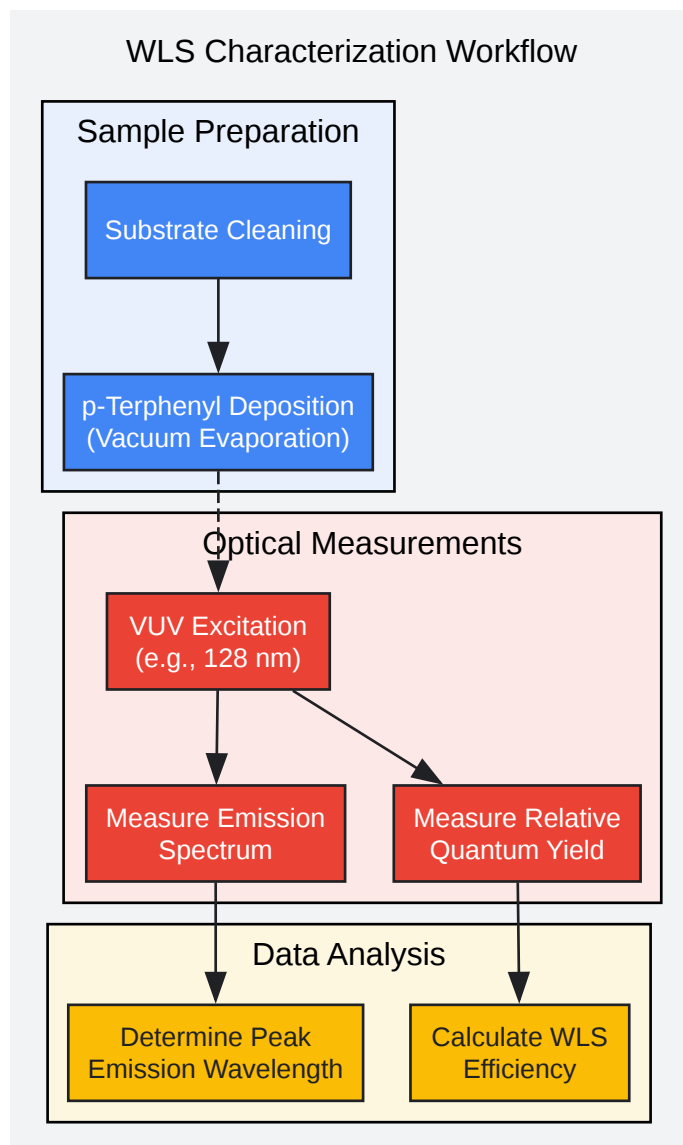


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Caption: Wavelength shifting process in a liquid argon detector.

Experimental Workflow for WLS Characterization

This diagram outlines the typical workflow for characterizing a wavelength shifting material like p-Terphenyl.



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Caption: Workflow for p-Terphenyl WLS characterization.

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